An In-depth Technical Guide to Dicyclopropylmethanone: Structure, Properties, Synthesis, and Spectroscopic Characterization

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Compound of Interest

Compound Name:	*Dicyclopropyl ketone*
CAS No.:	*1121-37-5*
Cat. No.:	*B103985*

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Abstract

This technical guide provides a comprehensive overview of dicyclopropylmethanone (CAS No. 1121-37-5), a unique ketone featuring two cyclopropyl rings. This document details its structural formula, physicochemical properties, and provides in-depth experimental protocols for its synthesis. Furthermore, a thorough spectroscopic characterization is presented, including Nuclear Magnetic Resonance (^{1}H and ^{13}C NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), to facilitate its unambiguous identification. While direct biological studies on dicyclopropylmethanone are limited, the significance of the cyclopropyl ketone moiety in medicinal chemistry, particularly in the context of monoamine oxidase (MAO) inhibition by its derivatives, is discussed, highlighting its potential relevance for drug development professionals. All quantitative data is summarized in structured tables, and key experimental workflows are visualized using diagrams.

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Chemical Structure and Identification

Dicyclopropylmethanone, also known as **dicyclopropyl ketone**, possesses a simple yet intriguing structure where a central carbonyl group is flanked by two cyclopropyl rings.

IUPAC Name: Dicyclopropylmethanone[1] Synonyms: **Dicyclopropyl ketone**, Cyclopropyl ketone[1][2] CAS Number: 1121-37-5[1][3] Molecular Formula: $C_7H_{10}O$[1][3] Molecular Weight: 110.15 g/mol [1][3] SMILES: O=C(C1CC1)C2CC2[3] InChI Key: BIPUHAHGLJKIPK-UHFFFAOYSA-N[1]

Physicochemical Properties

The physical and chemical properties of dicyclopropylmethanone are summarized in the table below.

Property	Value	Reference
Boiling Point	161-162 °C	[3]
Density	0.97 g/mL	[3]
Refractive Index (n^{25}/D)	1.4654	[4]

Synthesis of Dicyclopropylmethanone

Dicyclopropylmethanone can be synthesized through several routes. Two common and effective methods are detailed below.

Synthesis from γ-Butyrolactone

This procedure involves the initial formation of 1,7-dichloro-4-heptanone from γ-butyrolactone, followed by an intramolecular cyclization to yield dicyclopropylmethanone.[4]

Step 1: Preparation of 1,7-dichloro-4-heptanone

- Prepare a solution of sodium methoxide by dissolving 50 g (2.17 g atoms) of freshly cut sodium in 600 mL of absolute methanol in a 3-L three-necked flask equipped with a sealed stirrer, dropping funnel, and a condenser set for distillation.

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- To the stirred solution, add 344 g (4.0 moles) of γ-butyrolactone in one portion.
- Heat the flask on a steam bath until methanol distills at a rapid rate. Collect approximately 475 mL of methanol.
- Apply reduced pressure cautiously to remove an additional 50-70 mL of methanol.
- Set the condenser for reflux and replace the steam bath with a more potent heat source.
- Cautiously add 800 mL of concentrated hydrochloric acid with stirring over about 10 minutes.
- Heat the mixture under reflux with stirring for 20 minutes, then cool in an ice bath.
- Extract the product with ether, dry the organic layer over anhydrous calcium chloride, and remove the ether to yield crude 1,7-dichloro-4-heptanone.

Step 2: Synthesis of Dicyclopropylmethanone

- To the cooled, stirred solution from the previous step, add a solution of 480 g of sodium hydroxide in 600 mL of water.
- Heat the mixture under reflux with vigorous stirring for 30 minutes.
- Steam distill the mixture until the characteristic odor of **dicyclopropyl ketone** is absent from the distillate.
- Saturate the distillate with potassium carbonate, separate the upper organic layer, and extract the aqueous layer once with ether.
- Combine the organic layers and dry over potassium carbonate.
- Remove the ether and distill the remaining product through an efficient column to obtain pure dicyclopropylmethanone (boiling point 72–74°C at 33 mm Hg).[4] The yield is typically 114–121 g.[4]

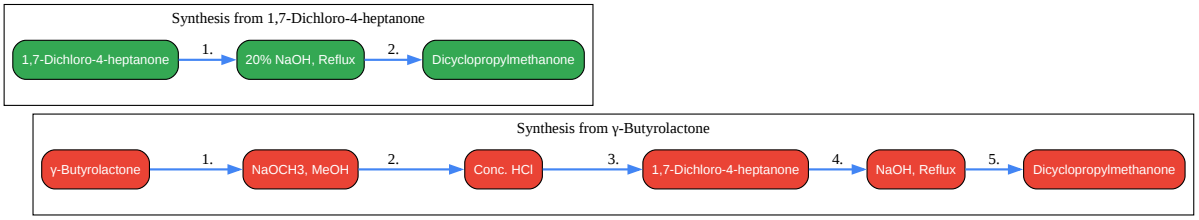
Synthesis from 1,7-Dichloro-4-heptanone

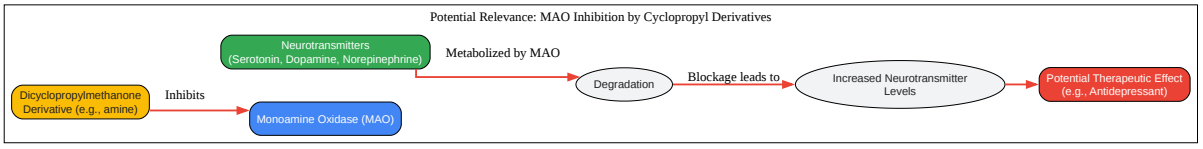
This method provides a more direct cyclization to the final product.[3]

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- In a one-liter three-necked flask fitted with a reflux condenser and a metal Hershberg stirrer, add 600 mL of 20% sodium hydroxide solution and 165 g (0.9 mole) of 1,7-dichloro-4-heptanone.
- Reflux the mixture for 30 minutes with vigorous stirring.
- Steam distill the mixture until the distillate is free of the characteristic odor of **dicyclopropyl ketone**.
- Saturate the distillate with potassium carbonate.
- Separate the upper organic layer and extract the aqueous layer once with ether.
- Combine the organic layers and dry them over potassium carbonate.
- The final product is obtained after removal of the ether.

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References

- 1. 1121-37-5(1121-37-5) 13C NMR [m.chemicalbook.com]
- 2. Methanone, dicyclopropyl- [webbook.nist.gov]
- 3. US2979529A - Production of dicyclopropyl ketones and 1, 7-dihalo-4-heptanones - Google Patents [patents.google.com]

- 4. Organic Syntheses Procedure [orgsyn.org]
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